

Essential Safety and Logistics for Handling Fenoxycarb

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Compound of Interest

Compound Name: Fenoxycarb

Cat. No.: B1672525

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This guide provides immediate, procedural, and step-by-step information for the safe handling and disposal of **Fenoxycarb** in a laboratory setting. It is designed to be a critical resource for researchers, scientists, and drug development professionals, ensuring operational safety and regulatory compliance.

Quantitative Safety Data

For quick reference, the following tables summarize key quantitative data for **Fenoxycarb**.

Toxicological Data

Metric	Value	Species	Notes
Acute Oral LD50	> 16,800 mg/kg	Rat	Moderately toxic.[1]
> 10,000 mg/kg	Rat	Practically non-toxic. [2][3]	
> 5,000 mg/kg	Rat		
Acute Dermal LD50	> 5,000 mg/kg	Rat	[1]
> 2,000 mg/kg	Rat	Slightly to practically non-toxic.[2]	
Acute Inhalation LC50	> 3,481 mg/m ³ (4h)	Rat	
> 0.480 mg/L	Rat	Moderate inhalation toxicity.	
Avian Oral LD50	> 3,000 mg/kg	Mallard Duck	Practically non-toxic to birds.
Avian Dietary LC50	11,574 ppm	Bobwhite Quail	Practically non-toxic to birds.
Fish LC50 (96h)	1.6 ppm	Rainbow Trout	Moderately toxic to fish.
1.86 ppm	Bluegill	Moderately toxic to fish.	
9.4 mg/l	Rainbow Trout		
Aquatic Invertebrate EC50	0.4 ppm	Highly toxic.	
0.15 - 2.2 ppm	Estuarine/Marine	Highly to moderately toxic.	

Physical and Chemical Properties

Property	Value
Flash Point	approx. 224°C (closed cup)
Flammability	Non-flammable
Water Solubility	Slightly water soluble
Hydrolysis Stability	Stable at pH 3-9
Soil Persistence	Tends not to be persistent
UN Number	3077

Personal Protective Equipment (PPE)

The use of appropriate PPE is the last line of defense against exposure. Always consult the product's Safety Data Sheet (SDS) for specific requirements.

Required PPE for Handling **Fenoxycarb**:

- Eye and Face Protection:
 - Chemical splash goggles are required.
 - For mixing or when splashing is possible, a face shield should be worn in addition to goggles.
- Hand Protection:
 - Wear chemical-resistant gloves. Due to a lack of specific testing data for **Fenoxycarb**, impermeable and resistant gloves are recommended.
 - Elbow-length PVC or nitrile rubber gloves are generally suitable for pesticides.
 - Do not use leather or cotton gloves as they can absorb the chemical.
- Body Protection:
 - Wear a long-sleeved shirt and long pants at a minimum.

- For tasks with a higher risk of contamination, such as mixing or handling concentrates, wear coveralls.
- An acid/chemical-resistant apron should be worn over other protective clothing when mixing or decanting.
- Footwear:
 - Wear chemical-resistant boots. Leather or canvas boots should not be used as they can absorb pesticides.
 - Pants should be worn outside of boots to prevent chemicals from running inside.
- Respiratory Protection:
 - Generally not required for normal handling. However, if dust or aerosols may be generated, use a NIOSH/MSHA-approved respirator.

Operational Plan: Handling and Use Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

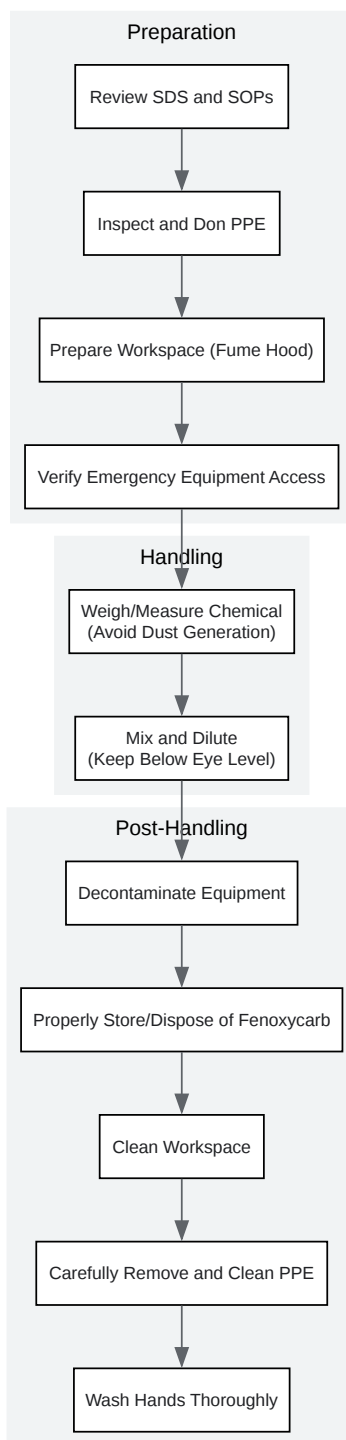
Pre-Handling Checklist:

- Review Documentation: Read and understand the Safety Data Sheet (SDS) and any internal standard operating procedures (SOPs) before beginning work.
- Gather PPE: Ensure all necessary PPE is available, clean, and in good condition.
- Prepare Workspace: Work in a well-ventilated area, preferably within a chemical fume hood. Ensure the work area is clean and uncluttered.
- Emergency Equipment: Confirm that a safety shower, eyewash station, and spill kit are readily accessible.

Step-by-Step Handling Procedure:

- Don PPE: Put on all required personal protective equipment before handling the chemical.
- Weighing and Measuring:
 - Handle **Fenoxycarb**, which is a solid, carefully to avoid creating dust.
 - If possible, weigh the substance within a fume hood or a ventilated balance enclosure.
- Mixing and Diluting:
 - When mixing, always add the pesticide to the diluent (e.g., water), not the other way around, to minimize splashing.
 - Keep containers below eye level during mixing to prevent splashes to the face.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
 - Clean and decontaminate all equipment used.
 - Remove PPE carefully to avoid contaminating yourself. Wash reusable PPE after each use.

Standard Operating Procedure for Handling Fenoxycarb



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Caption: Workflow for the safe handling of **Fenoxycarb**.

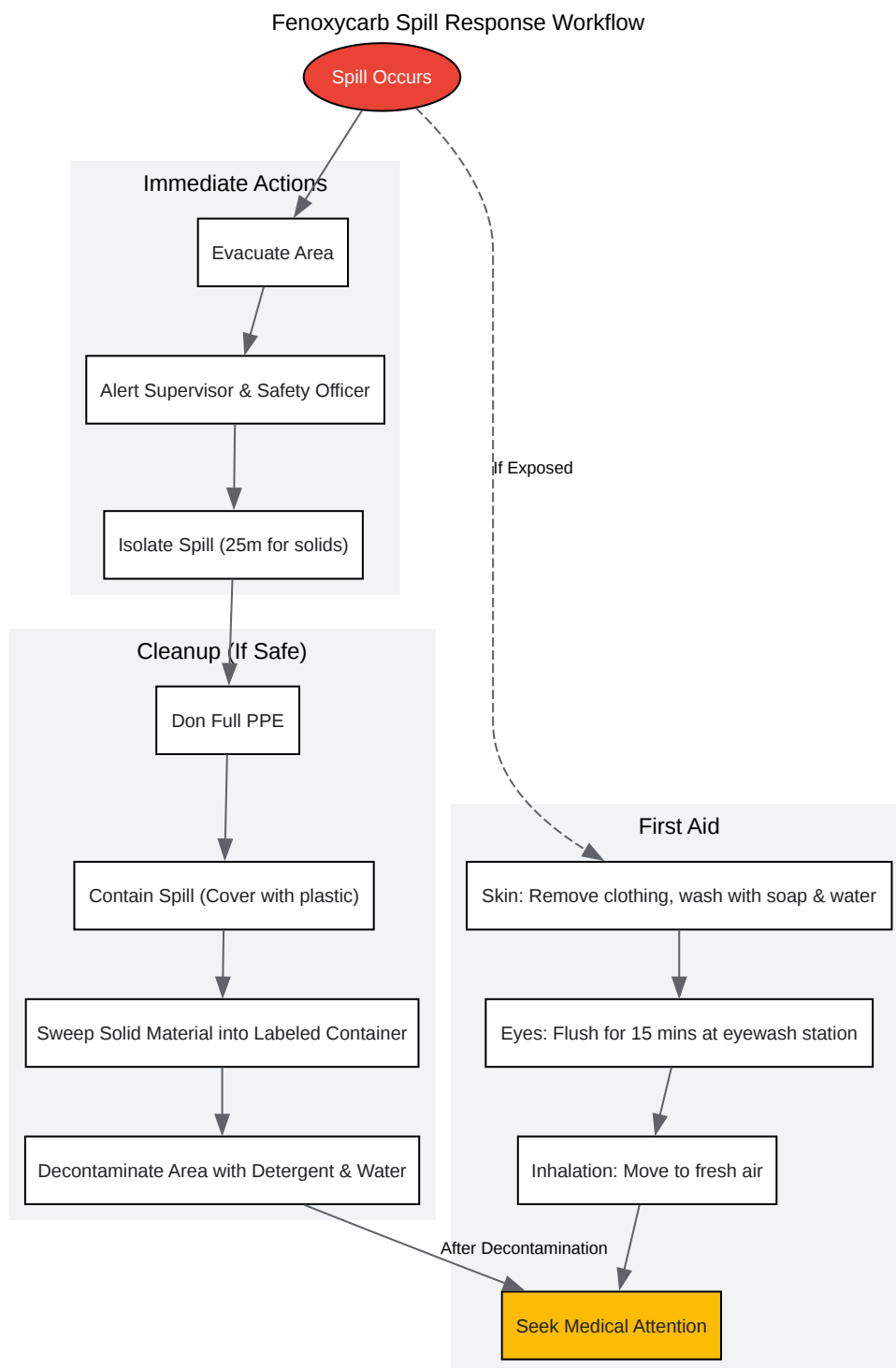
Emergency and Disposal Plan

Spill Response Protocol:

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination.

- Evacuate and Isolate:
 - Immediately evacuate non-essential personnel from the spill area.
 - Isolate the spill area. For solids, this is at least 25 meters (75 feet) in all directions.
- Alert Personnel: Notify your lab supervisor and institutional safety officer.
- Control the Spill (If Safe to Do So):
 - Wear appropriate PPE, including respiratory protection if dust is present.
 - Do not touch or walk through spilled material.
 - For dry spills, carefully sweep or shovel the material into a clean, dry, labeled container for disposal. Avoid creating dust.
 - Cover the spill with a plastic sheet to minimize spreading.
- Decontaminate:
 - Clean the spill area with detergent and water.
 - Collect all cleanup materials in a sealed container for proper disposal as hazardous waste.
- First Aid:
 - Skin Contact: Remove contaminated clothing immediately. Vigorously wash the affected area with soap and water.
 - Eye Contact: Immediately flush eyes with clean water for at least 15 minutes at an eyewash station and seek medical attention.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer artificial respiration and seek immediate medical attention.



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Caption: Emergency workflow for a **Fenoxycarb** spill.

Disposal Plan:

Proper disposal is essential to prevent environmental contamination. **Fenoxycarb** is very toxic to aquatic life with long-lasting effects.

- Product Disposal:
 - Do not dispose of undiluted chemicals on-site.
 - Unused **Fenoxycarb** should be treated as hazardous waste. Dispose of it through an approved waste disposal plant or by returning it to the supplier.
- Container Disposal:
 - Never reuse pesticide containers for any other purpose.
 - Triple-rinse empty containers. Add the rinsate (the rinse water) to the spray tank to use as part of the product application.
 - After rinsing, puncture and dispose of the container in a local authority landfill, if permitted, or in a designated disposal pit. Do not burn empty containers.
- Contaminated Materials:
 - All materials used to clean up spills (e.g., absorbents, contaminated clothing, gloves) must be collected in a sealed, labeled container and disposed of as hazardous waste.

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